

Solubility Profile of Boc-Asp(OMe)-OH: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Boc-Asp(OMe)-OH

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This technical guide provides a comprehensive overview of the solubility of N-tert-butoxycarbonyl-L-aspartic acid 4-methyl ester (**Boc-Asp(OMe)-OH**), a key building block in peptide synthesis and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and biotechnology industries, offering critical data and standardized protocols to facilitate its use in various laboratory and manufacturing settings.

Introduction

Boc-Asp(OMe)-OH is a protected amino acid derivative widely employed in solid-phase and solution-phase peptide synthesis. Its solubility in common organic solvents is a critical parameter for reaction setup, purification, and formulation. Understanding the solubility profile of this compound is essential for optimizing reaction conditions, preventing precipitation issues, and ensuring the reproducibility of synthetic processes. This guide summarizes the available quantitative and qualitative solubility data for **Boc-Asp(OMe)-OH** and provides a detailed experimental protocol for its determination.

Quantitative and Qualitative Solubility Data

The following table summarizes the known solubility of **Boc-Asp(OMe)-OH** in various common organic solvents. While quantitative data is limited, qualitative assessments provide valuable guidance for solvent selection.

Solvent	Chemical Class	Quantitative Solubility	Qualitative Solubility
Dimethyl Sulfoxide (DMSO)	Sulfoxide	200 mg/mL[1]	Soluble
Methanol	Alcohol	Data not available	Soluble
Dichloromethane (DCM)	Chlorinated	Data not available	Soluble
Ethanol	Alcohol	Data not available	No data
Isopropanol	Alcohol	Data not available	No data
Diethyl Ether	Ether	Data not available	No data
Tetrahydrofuran (THF)	Ether	Data not available	No data
Ethyl Acetate	Ester	Data not available	No data
Chloroform	Chlorinated	Data not available	No data
Water	Aqueous	Data not available	Poorly soluble

Experimental Protocol for Solubility Determination

The following protocol outlines a standardized gravimetric method for determining the precise solubility of **Boc-Asp(OMe)-OH** in various organic solvents. This method is reliable and can be performed with standard laboratory equipment.

Objective: To determine the saturation solubility of **Boc-Asp(OMe)-OH** in a given organic solvent at a specified temperature.

Materials:

- **Boc-Asp(OMe)-OH** (solid)
- Selected organic solvent (analytical grade)
- Vials with screw caps

- Thermostatic shaker or orbital shaker with temperature control
- Analytical balance (readable to 0.1 mg)
- Syringe filters (0.2 μm , solvent-compatible)
- Syringes
- Pre-weighed evaporation dishes or vials
- Vacuum oven or desiccator

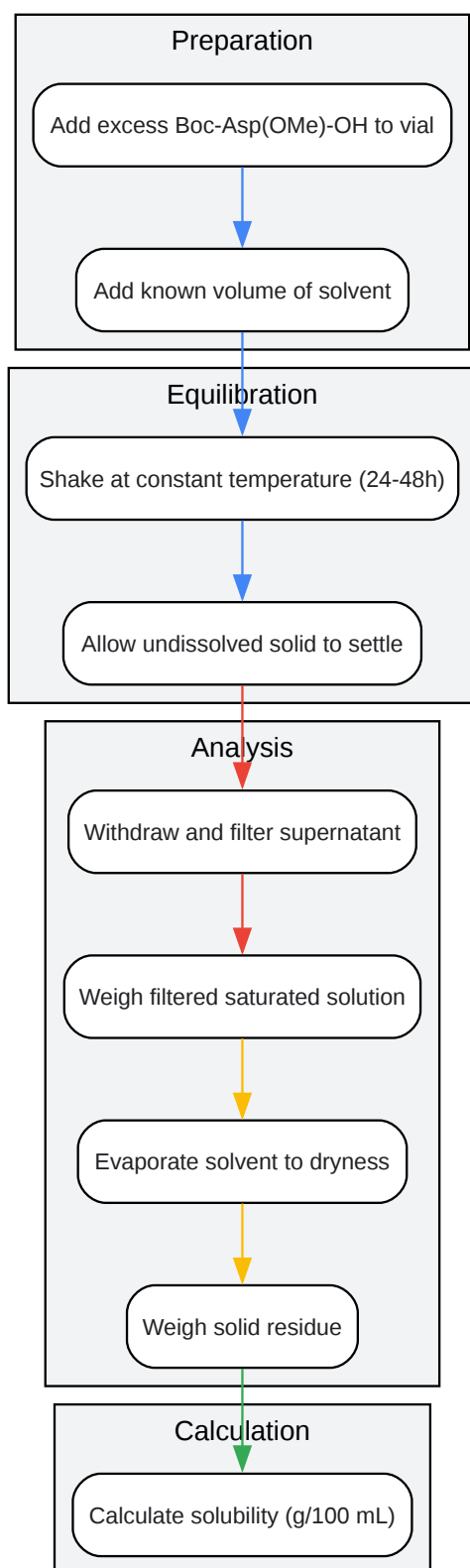
Procedure:

- **Sample Preparation:** Add an excess amount of solid **Boc-Asp(OMe)-OH** to a vial. The excess is crucial to ensure that a saturated solution is formed.
- **Solvent Addition:** Add a known volume of the selected organic solvent to the vial.
- **Equilibration:** Tightly cap the vial and place it in a thermostatic shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$). Shake the mixture for a sufficient time to ensure equilibrium is reached (typically 24-48 hours). A constant concentration over time indicates equilibrium.
- **Phase Separation:** Allow the vial to rest at the set temperature for at least 2 hours to allow the undissolved solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the supernatant using a syringe. Immediately pass the solution through a 0.2 μm syringe filter to remove any undissolved particles. This step is critical to avoid artificially high solubility readings.
- **Gravimetric Analysis:** Dispense the filtered, saturated solution into a pre-weighed evaporation dish. Record the exact weight of the solution.
- **Solvent Evaporation:** Place the evaporation dish in a vacuum oven at a temperature below the boiling point of the solvent and the decomposition temperature of **Boc-Asp(OMe)-OH** until all the solvent has evaporated and a constant weight of the solid residue is achieved.
- **Calculation:** The solubility (S) is calculated using the following formula:

$$S \text{ (g/100 mL)} = (\text{Weight of residue} / \text{Volume of filtered solution}) \times 100$$

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the gravimetric determination of the solubility of **Boc-Asp(OMe)-OH**.



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Caption: Gravimetric solubility determination workflow.

This technical guide provides essential information on the solubility of **Boc-Asp(OMe)-OH**. For applications requiring precise solubility data in unlisted solvents, the provided experimental protocol offers a robust method for in-house determination.

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References

- 1. medchemexpress.com [medchemexpress.com]
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